

Technical Guide: Physicochemical Characterization of 1-Benzyl-4-(N-Boc-amino)piperidine

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Compound of Interest

Compound Name: 1-Benzyl-4-(N-Boc-amino)piperidine

Cat. No.: B1275665

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide provides an in-depth overview of the physicochemical properties of **1-Benzyl-4-(N-Boc-amino)piperidine**, with a central focus on its melting point. It includes a detailed experimental protocol for melting point determination and a logical workflow for its chemical characterization.

Introduction

1-Benzyl-4-(N-Boc-amino)piperidine, also known as tert-butyl (1-benzylpiperidin-4-yl)carbamate, is a heterocyclic organic compound.^[1] The N-benzyl piperidine structural motif is frequently utilized in drug discovery due to its structural flexibility and three-dimensional nature.^[2] This versatile scaffold allows for the fine-tuning of both the efficacy and physicochemical properties of potential drug candidates.^[2] As a derivative, **1-Benzyl-4-(N-Boc-amino)piperidine** serves as a key intermediate in the synthesis of more complex molecules, particularly in the development of novel therapeutics.^[1] Accurate determination of its physical properties, such as the melting point, is a critical first step in verifying its purity and identity for further use in research and development.^{[3][4]}

Physicochemical Properties

The fundamental physical and chemical properties of **1-Benzyl-4-(N-Boc-amino)piperidine** are summarized in the table below for easy reference.

Property	Value	Reference
Appearance	White crystalline solid	[1]
Melting Point	122-125 °C (lit.)	[5][6]
Molecular Formula	C ₁₇ H ₂₆ N ₂ O ₂	[1][7]
Molecular Weight	290.40 g/mol	[1][7]
CAS Number	73889-19-7	[1][5]
Purity (by HPLC)	≥ 95.00% - 98%	[1]
Solubility	Soluble in methanol	[1]

Experimental Protocol: Melting Point Determination by Capillary Method

The following protocol details the standard capillary method for determining the melting point of a crystalline solid like **1-Benzyl-4-(N-Boc-amino)piperidine**.[3][4][8]

Objective: To accurately determine the melting range of a solid crystalline sample.

Materials and Equipment:

- **1-Benzyl-4-(N-Boc-amino)piperidine** sample
- Melting point apparatus
- Capillary tubes (closed at one end)
- Mortar and pestle
- Spatula
- Watch glass

Procedure:

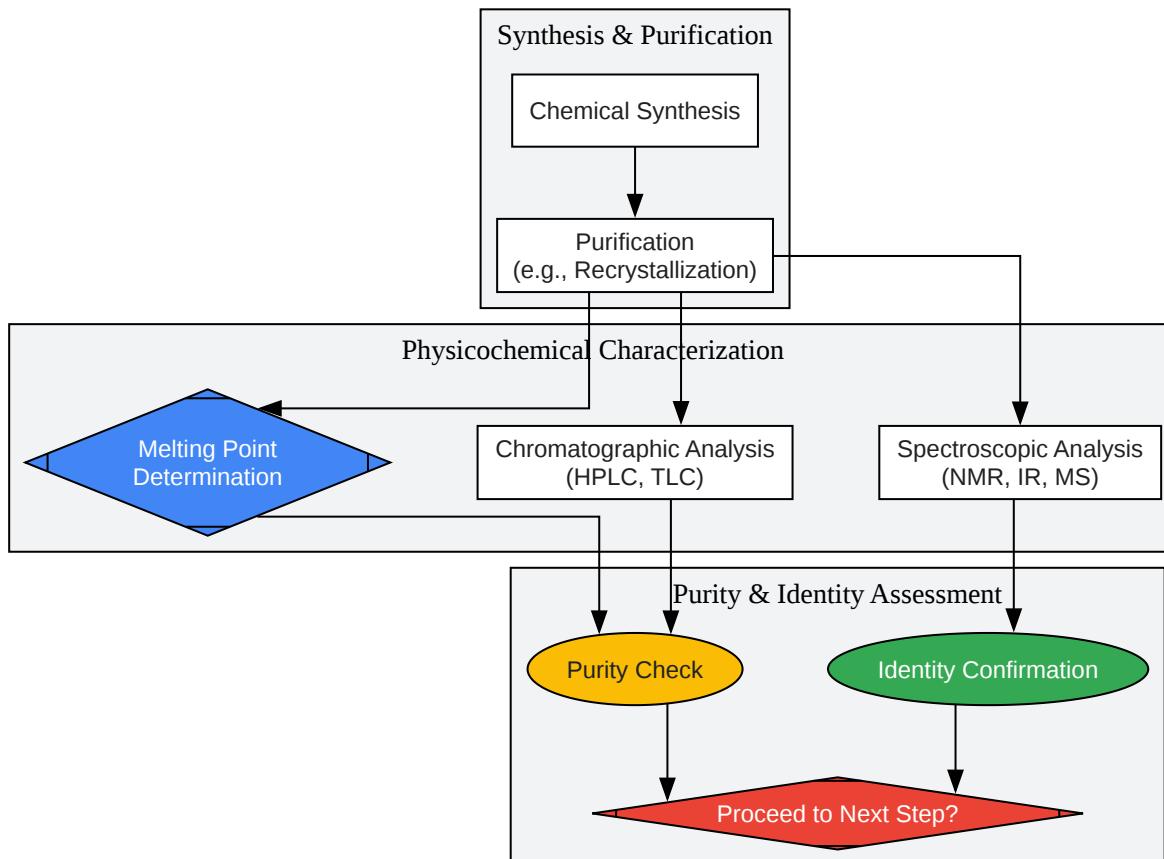
- **Sample Preparation:**
 - Ensure the crystalline solid is clean and dry.[9] If the sample consists of large crystals, it must be crushed into a fine, uniform powder using a mortar and pestle.[4][9] This ensures efficient and uniform heat transfer.[4]
 - Place a small amount of the powdered sample onto a clean watch glass.
 - Invert a capillary tube and press the open end into the powder until a small amount is trapped inside.[9]
 - Tap the bottom of the capillary tube on a hard surface to pack the sample tightly into the closed end.[4] The packed sample height should be between 2-4 mm.[10]
- **Preliminary (Rapid) Melting Point Determination:**
 - Place the packed capillary tube into the heating block of the melting point apparatus.
 - Set the apparatus to heat at a rapid rate (e.g., 10-20 °C per minute).[4][9]
 - Observe the sample and record the approximate temperature at which it melts. This provides a rough estimate of the melting point.[9]
 - Allow the apparatus to cool to at least 20 °C below the estimated melting point before proceeding.[9]
- **Accurate Melting Point Determination:**
 - Insert a fresh, newly packed capillary tube into the apparatus.
 - Heat the sample rapidly until the temperature is about 10-15 °C below the approximate melting point found in the preliminary run.[10]
 - Reduce the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample and the thermometer.[9]

- Carefully observe the sample through the eyepiece.
- Record the temperature at which the first droplet of liquid appears. This is the beginning of the melting range.[9]
- Continue heating and record the temperature at which the last solid crystal melts into a clear liquid. This is the end of the melting range.

- Interpretation of Results:
 - A pure compound will typically exhibit a sharp melting range of 1-3 °C.[10]
 - The presence of impurities generally causes a depression of the melting point and a broadening of the melting range.[9] If the observed melting range is greater than 3 °C, the sample is likely impure.[9]

Visualization of the Characterization Workflow

The following diagram illustrates a logical workflow for the physicochemical characterization of a synthesized chemical intermediate like **1-Benzyl-4-(N-Boc-amino)piperidine**, highlighting the role of melting point determination in assessing purity.



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